

An In-depth Technical Guide to 1-(3-Hydroxyphenyl)cyclohexanecarbonitrile

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Compound of Interest

Compound Name:	1-(3-Hydroxyphenyl)cyclohexanecarbonitrile
CAS No.:	1263285-86-4
Cat. No.:	B597251

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This technical guide provides a comprehensive overview of **1-(3-hydroxyphenyl)cyclohexanecarbonitrile** (CAS No. 1263285-86-4), a molecule of significant interest in medicinal chemistry and organic synthesis. This document is intended for researchers, scientists, and drug development professionals, offering insights into its chemical properties, synthesis, potential applications, and safe handling. The information presented herein is a synthesis of available data and established chemical principles, designed to provide a robust foundation for further investigation.

Core Molecular Characteristics

1-(3-Hydroxyphenyl)cyclohexanecarbonitrile is a bifunctional organic compound featuring a cyclohexane ring, a nitrile group, and a 3-hydroxyphenyl substituent, all attached to a quaternary carbon. This unique arrangement of functional groups imparts specific chemical reactivity and potential biological activity.

The presence of a phenolic hydroxyl group provides a site for hydrogen bonding and potential metabolic transformations, while the nitrile group can act as a hydrogen bond acceptor or a bioisostere for other functional groups in drug design.[1] The cyclohexane scaffold offers a three-dimensional framework that can be functionalized to optimize binding to biological targets.[2]

Table 1: Physicochemical Properties of **1-(3-Hydroxyphenyl)cyclohexanecarbonitrile**

Property	Value	Source(s)
CAS Number	1263285-86-4	[3][4][5][6]
Molecular Formula	C13H15NO	[3][4][6]
Molecular Weight	201.27 g/mol	[3][4][6]
MDL Number	MFCD17011760	[3][6]
Class	Specialty Chemicals / Pharmaceutical Intermediates	[4][7]
Hazard	Irritant	[6]

Synthesis and Mechanistic Considerations

While specific literature detailing the synthesis of **1-(3-Hydroxyphenyl)cyclohexanecarbonitrile** is not readily available, a plausible and efficient synthetic route can be devised based on well-established named reactions in organic chemistry. A logical approach would be a variation of the Strecker synthesis or direct cyanation of a suitable precursor.

Proposed Synthetic Pathway: Cyanation of a Hemiketal Intermediate

A highly effective method for the synthesis of α -hydroxynitriles (cyanohydrins) and their subsequent derivatives involves the reaction of a ketone with a cyanide source. In this case, the precursor would be 3-(cyclohexan-1-one-yl)phenol.

Experimental Protocol:

- Preparation of the Precursor: 3-Bromophenol is reacted with cyclohexanone in the presence of a palladium catalyst and a suitable base (e.g., Buchwald-Hartwig amination conditions adapted for C-O coupling) to yield 3-(cyclohexan-1-one-yl)phenol.
- Cyanation Reaction:
 - To a solution of 3-(cyclohexan-1-one-yl)phenol (1 equivalent) in a suitable solvent such as methanol or ethanol, add sodium cyanide (NaCN, 1.2 equivalents).
 - Cool the mixture to 0-5 °C in an ice bath.
 - Slowly add a solution of a mild acid, such as acetic acid or sodium bisulfite, to generate HCN in situ.
 - Stir the reaction mixture at room temperature for 12-24 hours, monitoring the reaction progress by Thin Layer Chromatography (TLC).
- Work-up and Purification:
 - Upon completion, quench the reaction with a saturated aqueous solution of sodium bicarbonate.
 - Extract the aqueous layer with a suitable organic solvent (e.g., ethyl acetate).
 - Combine the organic layers, wash with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure.
 - The crude product can be purified by column chromatography on silica gel to afford pure **1-(3-hydroxyphenyl)cyclohexanecarbonitrile**.

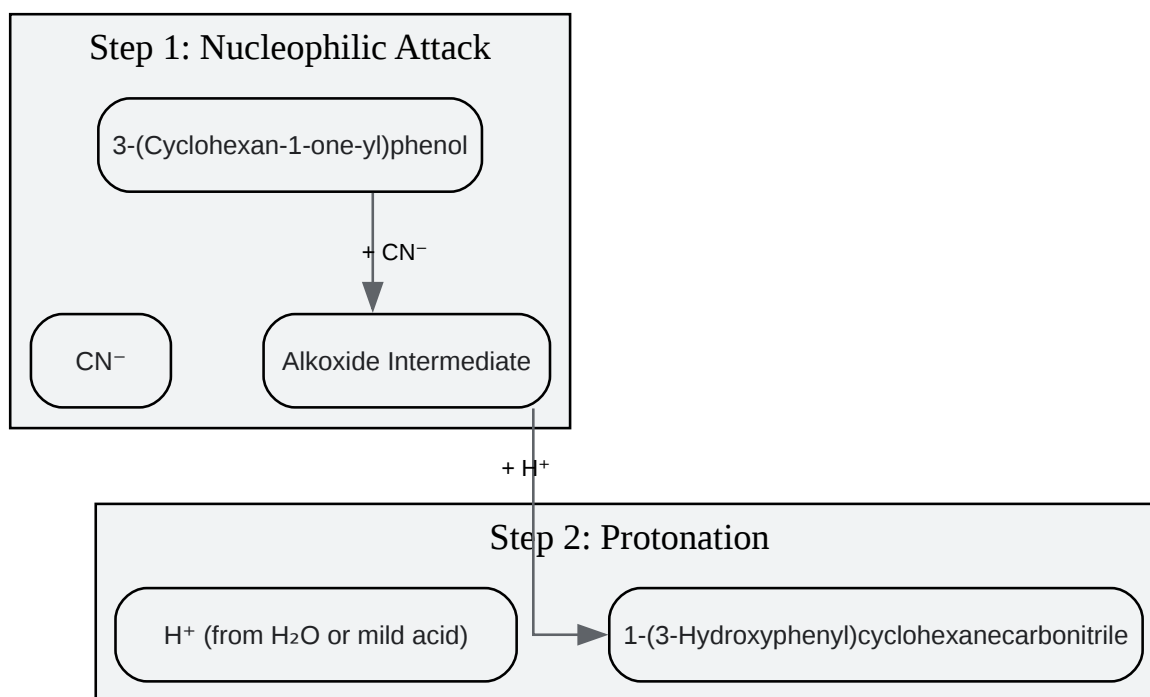
Causality in Experimental Choices:

- The in situ generation of HCN from NaCN and a mild acid is a standard and safer alternative to handling highly toxic hydrogen cyanide gas directly.
- The choice of a protic solvent like methanol can facilitate the reaction by stabilizing the intermediates.

- Purification by column chromatography is essential to remove any unreacted starting material and byproducts, ensuring high purity of the final compound.

Proposed Reaction Mechanism

The reaction likely proceeds through the formation of a cyanohydrin intermediate, which is stable due to the presence of the quaternary carbon.



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Caption: Proposed mechanism for the synthesis of **1-(3-hydroxyphenyl)cyclohexanecarbonitrile**.

Spectral Characterization (Predicted)

In the absence of published spectral data, the following are predictions based on the chemical structure and data from analogous compounds. These predictions are valuable for guiding the characterization of synthesized material.

^1H NMR Spectroscopy

- Aromatic Protons (δ 6.5-7.5 ppm): The 3-hydroxyphenyl group will exhibit a complex multiplet pattern characteristic of a 1,3-disubstituted benzene ring.
- Phenolic Proton (δ 5.0-6.0 ppm, broad): A broad singlet, which is exchangeable with D₂O. Its chemical shift can be concentration-dependent.
- Cyclohexane Protons (δ 1.5-2.5 ppm): A series of broad multiplets corresponding to the axial and equatorial protons of the cyclohexane ring.

¹³C NMR Spectroscopy

- Nitrile Carbon (δ ~120 ppm): A characteristic signal for the cyano group carbon.
- Quaternary Carbon (δ ~40-50 ppm): The carbon atom attached to the phenyl, cyano, and cyclohexane moieties.
- Aromatic Carbons (δ 110-160 ppm): Six distinct signals for the carbons of the phenyl ring, with the carbon attached to the hydroxyl group being the most downfield.
- Cyclohexane Carbons (δ 20-40 ppm): Signals corresponding to the methylene groups of the cyclohexane ring.

Infrared (IR) Spectroscopy

- O-H Stretch (broad, ~3300 cm⁻¹): A broad absorption band characteristic of the phenolic hydroxyl group.
- C-H Stretch (aromatic, ~3000-3100 cm⁻¹): Absorptions for the C-H bonds of the phenyl ring.
- C-H Stretch (aliphatic, ~2850-2950 cm⁻¹): Absorptions for the C-H bonds of the cyclohexane ring.
- C≡N Stretch (sharp, ~2230 cm⁻¹): A sharp, medium-intensity band characteristic of the nitrile group.
- C=C Stretch (aromatic, ~1600 cm⁻¹ and ~1450 cm⁻¹): Absorptions corresponding to the carbon-carbon double bonds in the aromatic ring.

Applications in Drug Discovery and Medicinal Chemistry

While specific biological activities for **1-(3-hydroxyphenyl)cyclohexanecarbonitrile** have not been extensively reported, its structural motifs are present in numerous pharmacologically active compounds. This makes it a valuable scaffold and intermediate for drug discovery.

- **As a Precursor for Novel Chemical Entities:** This molecule can serve as a starting point for the synthesis of more complex molecules. The hydroxyl and nitrile groups are amenable to a wide range of chemical transformations.
- **Potential as an Enzyme Inhibitor:** The hydroxyphenyl moiety is a common feature in many enzyme inhibitors, where it can participate in key hydrogen bonding interactions within the active site. For instance, derivatives of cyclohexane have been explored as inhibitors of enzymes like 4-hydroxyphenylpyruvate dioxygenase.^[8]
- **Scaffold for CNS-Active Agents:** The cyclohexane ring provides a lipophilic scaffold that can facilitate blood-brain barrier penetration, a desirable property for drugs targeting the central nervous system.
- **Bioisosteric Replacement:** The nitrile group can serve as a bioisostere for a carbonyl group or a hydroxyl group, offering advantages in terms of metabolic stability and bioavailability.^[1]

Caption: Potential applications of the core scaffold in drug discovery.

Safety, Handling, and Storage

As with any chemical compound, proper safety precautions must be observed when handling **1-(3-hydroxyphenyl)cyclohexanecarbonitrile**.

- **Personal Protective Equipment (PPE):** Wear appropriate protective gloves, clothing, and eye/face protection.^{[9][10]}
- **Ventilation:** Use only outdoors or in a well-ventilated area.^{[9][10]} Ensure that eyewash stations and safety showers are readily accessible.^[11]

- Handling: Avoid breathing dust, fumes, gas, mist, vapors, or spray.^{[9][10]} Wash hands and any exposed skin thoroughly after handling.^{[9][10]} Do not eat, drink, or smoke when using this product.^{[9][10]}
- First Aid:
 - Inhalation: Remove the victim to fresh air and keep at rest in a position comfortable for breathing. Call a poison center or doctor if you feel unwell.^{[9][10]}
 - Skin Contact: Wash with plenty of soap and water. If skin irritation occurs, get medical advice/attention.^{[9][10]}
 - Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.^{[9][10]}
 - Ingestion: Call a poison center or doctor if you feel unwell. Rinse mouth.^{[9][10]}
- Storage: Store in a well-ventilated place.^{[9][10]} Keep the container tightly closed.^{[9][10]} Store locked up.
- Disposal: Dispose of contents/container to an approved waste disposal plant.^{[9][10]}

Conclusion

1-(3-Hydroxyphenyl)cyclohexanecarbonitrile is a compound with significant potential in the fields of organic synthesis and medicinal chemistry. Its unique combination of functional groups on a three-dimensional scaffold makes it an attractive building block for the development of novel therapeutics. While detailed experimental data for this specific molecule is emerging, this guide provides a solid, scientifically-grounded framework for its synthesis, characterization, and potential applications. Further research into its biological activity is warranted and could unveil new avenues for drug discovery.

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